

Dammar-20(21)-en-3,24,25-triol stability and storage conditions

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Compound of Interest

Compound Name: *Dammar-20(21)-en-3,24,25-triol*

Cat. No.: *B12317121*

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Technical Support Center: Dammar-20(21)-en-3,24,25-triol

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Dammar-20(21)-en-3,24,25-triol**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Dammar-20(21)-en-3,24,25-triol**?

A: For long-term storage, solid **Dammar-20(21)-en-3,24,25-triol** should be stored as a lyophilized powder at -20°C in airtight, amber vials to protect from light and moisture. Under these conditions, it has been shown to maintain over 95% purity for at least 12 months^[1]. For short-term storage, keeping the solid compound at 4°C in a desiccated environment is acceptable.

Q2: How should I prepare and store solutions of **Dammar-20(21)-en-3,24,25-triol**?

A: **Dammar-20(21)-en-3,24,25-triol** is soluble in dimethyl sulfoxide (DMSO). For experimental use, prepare a fresh solution in a suitable solvent like DMSO. It is highly recommended to avoid long-term storage of solutions. If temporary storage is necessary, store aliquots in airtight vials at -80°C and use them promptly after thawing. Avoid repeated freeze-thaw cycles. Studies

have shown significant degradation, with a 78% purity loss, in solutions stored at 4°C over 12 months[1].

Q3: My solution of **Dammar-20(21)-en-3,24,25-triol** has turned cloudy. What should I do?

A: Cloudiness may indicate precipitation or degradation. Gently warm the solution to see if the compound redissolves. If it does not, or if you suspect degradation, it is best to discard the solution and prepare a fresh one. To prevent precipitation, ensure you are not exceeding the compound's solubility limit in your chosen solvent.

Q4: What are the known degradation pathways for **Dammar-20(21)-en-3,24,25-triol**?

A: **Dammar-20(21)-en-3,24,25-triol** is susceptible to oxidation. One identified degradation product is 24,25-epoxy-dammar-20(21)-en-3-one[1]. Like other dammarane triterpenoids, it may also be sensitive to acidic and alkaline conditions, high temperatures, and UV light, which can lead to hydrolysis and other degradation reactions.

Q5: How can I check the purity of my **Dammar-20(21)-en-3,24,25-triol** sample?

A: The most common method for purity assessment is reverse-phase high-performance liquid chromatography (RP-HPLC). A C18 column with a mobile phase consisting of an acetonitrile and water gradient is typically used, with UV detection at approximately 203-210 nm[1].

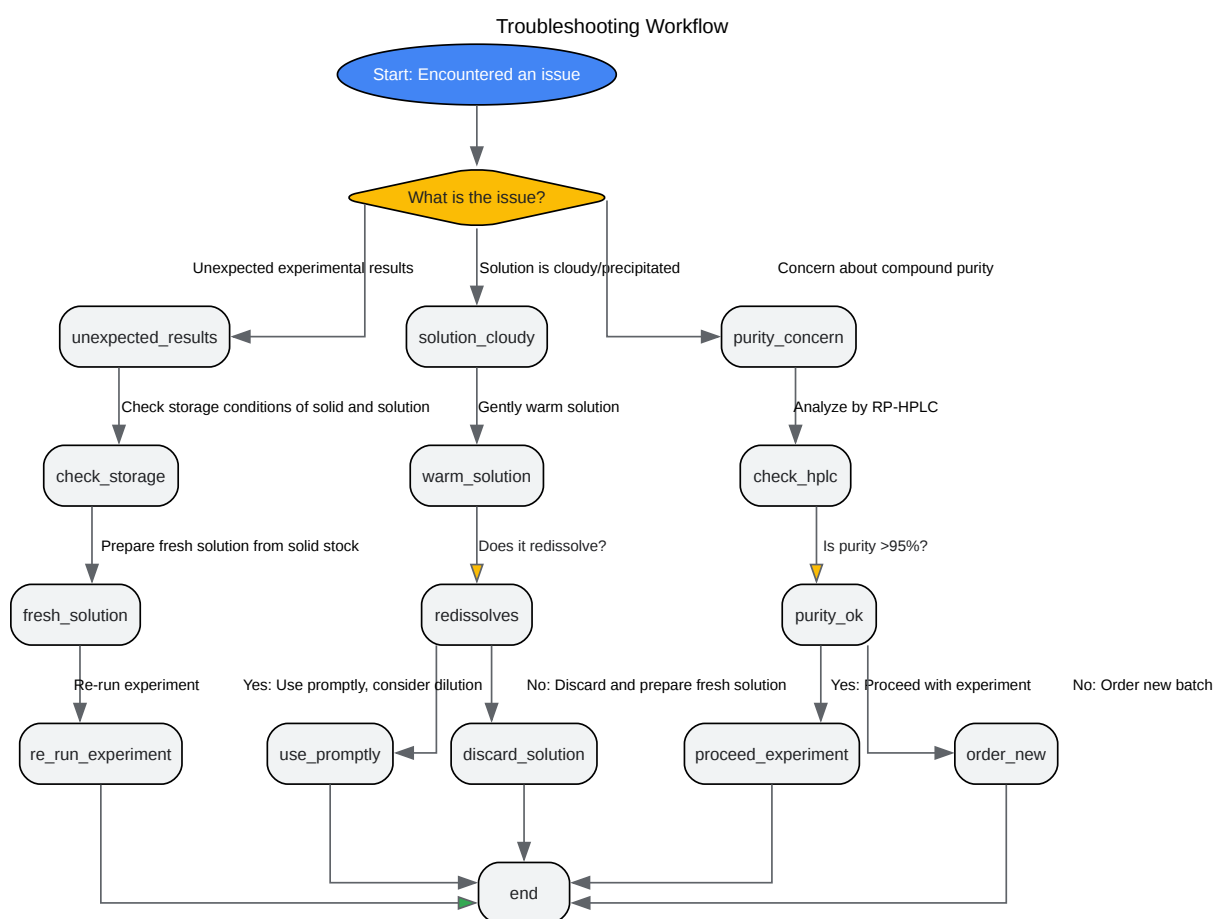
Stability Data Summary

The following table summarizes the known stability data for **Dammar-20(21)-en-3,24,25-triol**.

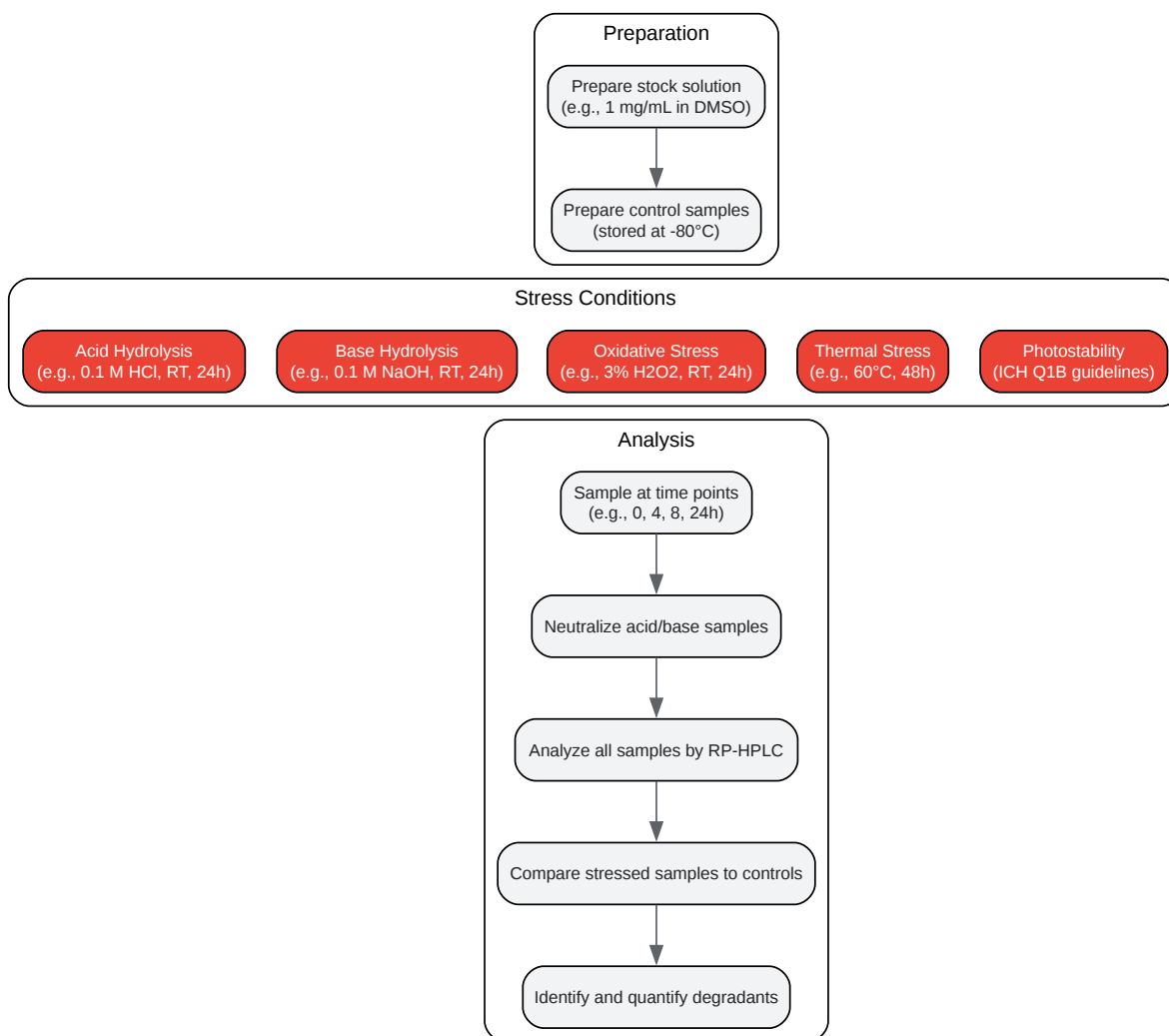
Form	Storage Condition	Duration	Purity Retention	Reference
Lyophilized Powder	-20°C in amber vials	12 months	>95%	[1]
Solution	4°C	12 months	~22% (78% loss)	[1]

Troubleshooting Guide

Below is a troubleshooting workflow for common issues encountered during the handling and storage of **Dammar-20(21)-en-3,24,25-triol**.



Forced Degradation Study Workflow

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References

- 1. ICH Official web site : ICH [ich.org]
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